

Robinin: Chemical and Pharmacological Profile

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Compound Focus: Robinin

CAS No.: 301-19-9

Cat. No.: S541733

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The table below summarizes the key technical data available for **Robinin**.

Property	Description
IUPAC Name	5-hydroxy-2-(4-hydroxyphenyl)-7-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxy-3-[(2S,3R,4S,5R,6R)-3,4,5-trihydroxy-6-[(2S,3R,4R,5R,6S)-3,4,5-tri-hydroxy-6-methyloxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one [1]
Chemical Formula	C ₃₃ H ₄₀ O ₁₉ [1]
Molecular Weight	740.66 g/mol [2] [1]
CAS Number	301-19-9 [1]
Chemical Structure	A flavonoid glycoside; Kaempferol derivative connected to three sugar moieties (two glucose and one rhamnose) [3] [1].

| **Documented Natural Sources** | • *Vigna unguiculata* leaf (flavonoid fraction) [2]. • *Rauvolfia yunnanensis* Tsiang (barks) [1]. • Flowers of *Robinia pseudoacacia* L. [1]. | | **Key Pharmacological Activities** | • Anti-inflammatory (via TLR-NF-κB pathway inhibition) [2] [3] [1]. • Anti-tumor (in pancreatic cancer cells) [2]. •

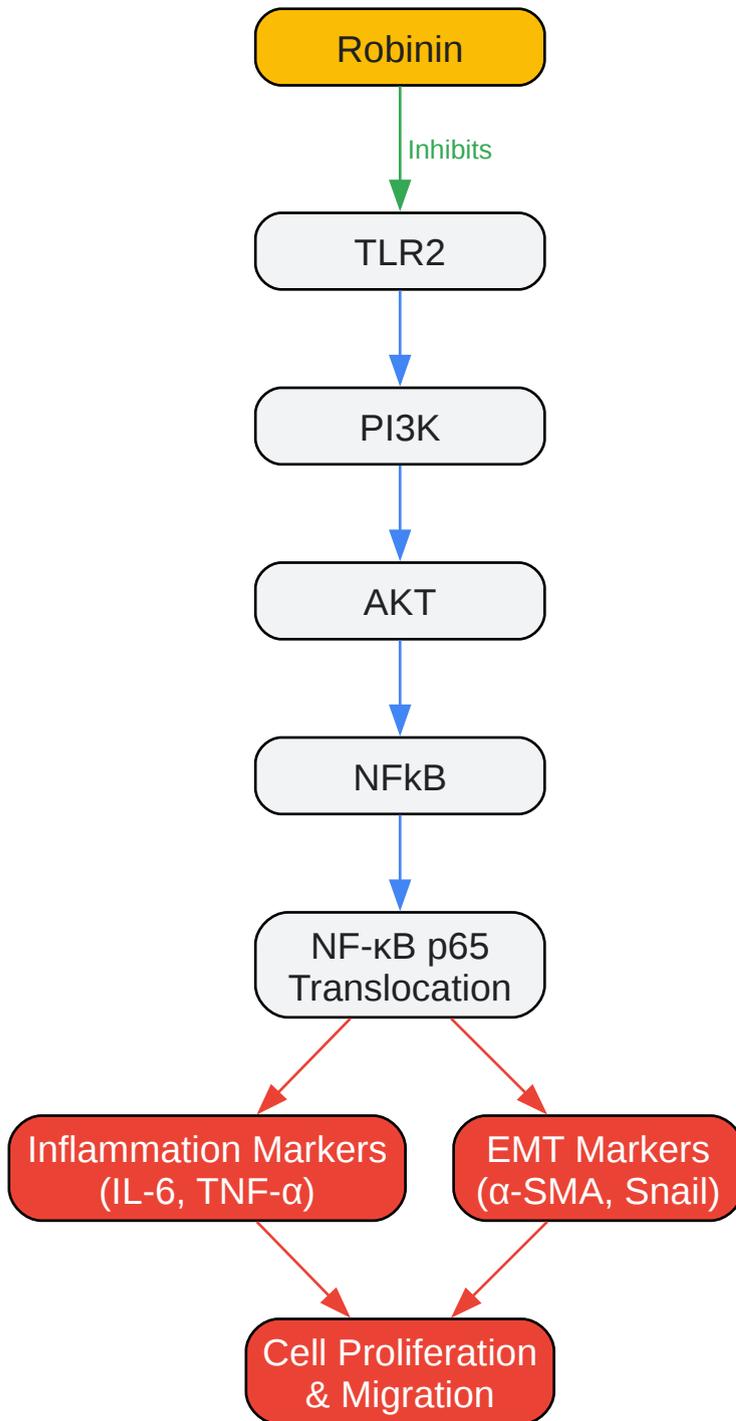
Cardioprotective (attenuates oxidative stress & apoptosis) [3] [4]. • Antioxidant (activates Nrf2/HO-1 pathway) [4]. |

Experimental Insights and Mechanisms

While full protocols are beyond the scope of this summary, the search results highlight key experimental models and mechanistic insights.

- **In Vitro Anti-Tumor Activity:** **Robinin** significantly inhibited cell proliferation and migration in human pancreatic cancer cell lines (Mia-PACA2 and PANC-1). The mechanism involves downregulating the **TLR2-PI3k-AKT signaling pathway**, attenuating inflammation (IL-6, TNF- α), and inhibiting epithelial-mesenchymal transition (EMT) markers like α -SMA and Snail [2].
- **Cardioprotective Effects:** In H9c2 cardiomyocytes and Sprague-Dawley rat models, **Robinin** attenuated cardiac oxidative stress and endoplasmic reticulum-dependent apoptosis induced by isoproterenol. The protective effect is mediated through the modulation of the **AKT/GSK3 β pathway** [3]. Another study on rats with hypercholesterolemia found that **Robinin** decreases myocardial ischemia/reperfusion injury by enhancing **Akt/GSK3 β /Fyn-mediated Nrf2 anti-oxidative function** [4].

The following diagram illustrates the signaling pathways through which **Robinin** exerts its anti-inflammatory and anti-tumor effects, as identified in pancreatic cancer cell studies [2].



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Robinin's mechanism of action via TLR2-PI3K-AKT-NF-κB signaling pathway.

Suggestions for Further Research

The current information on **Robinin**'s natural sources is limited. To deepen your research, I suggest:

- **Consulting Specialized Databases:** Use scientific databases like NuBBEDB (Nuclei of Bioassays, Ecophysiology and Biosynthesis of Natural Products Database) for more comprehensive phytochemical data [5].
- **Expanding Literature Review:** Conduct a systematic review of phytochemical and ethnobotanical literature focusing on the Fabaceae family and related genera.
- **Analytical Techniques:** For isolation and quantification, refer to methods detailed in studies such as the use of high-speed counter-current chromatography (HSCCC) [1] and liquid chromatography-tandem mass spectrometry (LC/MS/MS) [1].

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References

1. CAS 301-19-9 Robinin [bocsci.com]
2. Robinin inhibits pancreatic cancer cell proliferation, EMT and ... [pmc.ncbi.nlm.nih.gov]
3. Robinin attenuates cardiac oxidative stress-induced ... [nature.com]
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